

Potential Therapeutic Targets of Sophoraflavanone H: A Technical Guide

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Compound of Interest		
Compound Name:	Sophoraflavanone H	
Cat. No.:	B12308972	Get Quote

Executive Summary

Sophoraflavanone H is a prenylated flavanone isolated from species of the Sophora genus, noted for its unique hybrid chemical structure.[1][2] While direct research into its therapeutic targets is in its nascent stages, preliminary studies highlight its potential as an antioxidant, antimicrobial, and antitumor agent.[1][2][3] This technical guide summarizes the current, limited knowledge on **Sophoraflavanone H** and provides an in-depth comparative analysis of its closely related and extensively studied analogue, Sophoraflavanone G. By examining the established mechanisms of Sophoraflavanone G, we can extrapolate potential therapeutic targets and pathways for **Sophoraflavanone H**, offering a foundational roadmap for future research and drug development. This guide details key signaling pathways, presents quantitative data from relevant studies, and provides standardized experimental protocols for investigating the bioactivity of these compounds.

Confirmed Therapeutic Activities of Sophoraflavanone H

Direct experimental evidence for the therapeutic targets of **Sophoraflavanone H** is currently limited. However, one key study has demonstrated its potent antioxidant capabilities.

Antioxidant Activity

Sophoraflavanone H has been shown to be a powerful inhibitor of copper-ion-induced protein oxidative modification in vitro.[3] In comparative assays, its inhibitory effect was more potent



than that of naringenin, a related flavanone, and mannitol, a known hydroxyl radical scavenger.

[3] This suggests that **Sophoraflavanone H** may play a significant role in mitigating cellular damage caused by oxidative stress, a pathological component of numerous diseases including neurodegenerative disorders, cardiovascular disease, and cancer.

- Target: Reactive Oxygen Species (ROS) and metal-ion-induced protein oxidation.
- Mechanism: Direct scavenging of free radicals and/or chelation of metal ions to prevent oxidative damage to proteins.[3]

Potential Therapeutic Targets Based on Sophoraflavanone G Analogue

Given the structural similarity and shared origin, the well-documented therapeutic targets of Sophoraflavanone G serve as highly probable targets for **Sophoraflavanone H**. The following sections detail these targets, organized by therapeutic area.

Potential Anti-Cancer Targets

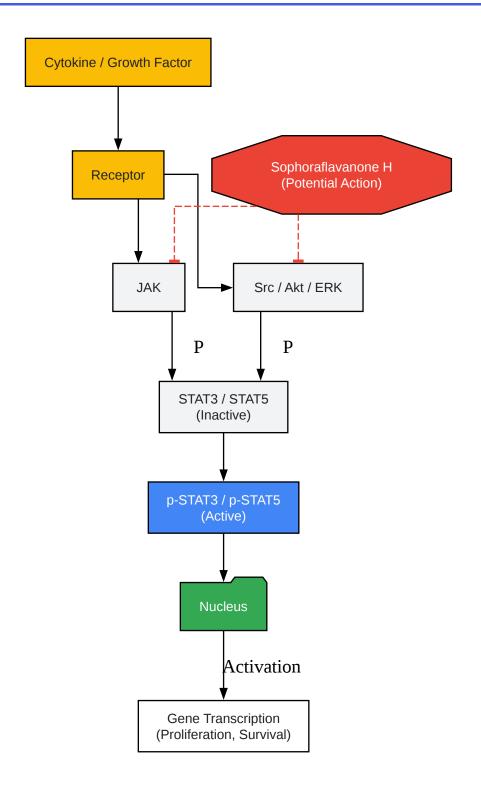
Sophoraflavanone G exhibits multi-faceted anticancer activity by modulating key signaling pathways that control cell proliferation, survival, and apoptosis.[4]

Signal Transducer and Activator of Transcription (STAT) proteins, particularly STAT3, are often persistently activated in many cancers, promoting cell survival and proliferation.

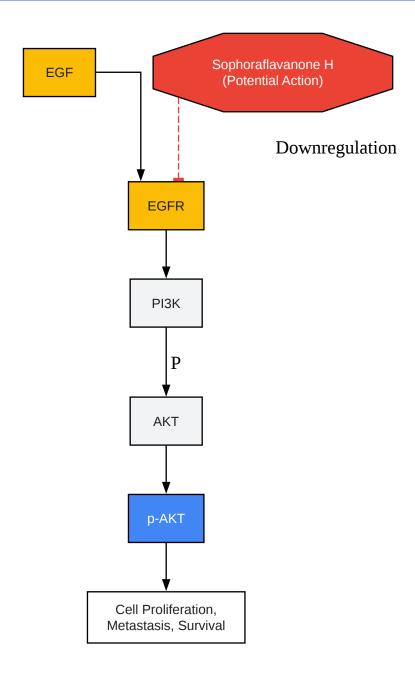
Sophoraflavanone G acts as a novel small-molecule inhibitor of this pathway.

- Primary Targets: Janus Kinases (JAKs), Src Family Tyrosine Kinases (e.g., Lyn, Src), Akt, and ERK1/2.[5]
- Mechanism: Sophoraflavanone G inhibits the phosphorylation of upstream kinases (JAKs, Src, Akt, ERK1/2), which in turn prevents the tyrosine phosphorylation and activation of STAT3 and STAT5.[5] This blockade halts the STAT dimerization, nuclear translocation, and subsequent transcription of target genes involved in cell proliferation and anti-apoptosis.[5]

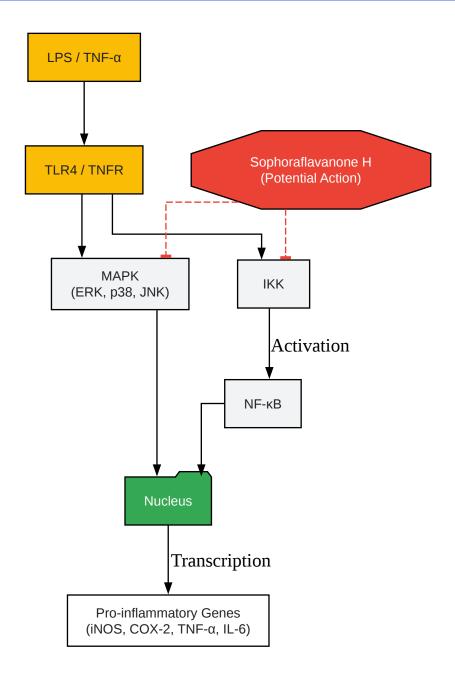












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